Comprehensive Guide to the Proper Disposal of 1-(2-Bromoethyl)cyclohex-1-ene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-Bromoethyl)cyclohex-1-ene*
CAS No.:	*42185-54-6*
Cat. No.:	*B1278963*

Get Quote

As a Senior Application Scientist, my primary goal is to empower your research by ensuring safety and operational excellence in the laboratory. Handling and disposing of specialized reagents like **1-(2-Bromoethyl)cyclohex-1-ene** requires a thorough understanding of its chemical nature and the regulatory landscape governing hazardous waste. This guide moves beyond a simple checklist to provide a deep, procedurally-sound framework for its management, ensuring the safety of your team and the integrity of our environment.

Understanding the Hazard Profile of 1-(2-Bromoethyl)cyclohex-1-ene

Before we can discuss disposal, we must first appreciate the inherent risks associated with this compound. **1-(2-Bromoethyl)cyclohex-1-ene** (CAS No. 42185-54-6) is a halogenated organic compound. Its hazard profile, derived from GHS (Globally Harmonized System) classifications, dictates our handling and disposal strategy.

The primary hazards include:

- Acute Toxicity (Oral): Harmful if swallowed[1].

© 2026 BenchChem. All rights reserved.

- Skin Corrosion/Irritation: Causes skin irritation[1].
- Serious Eye Damage/Irritation: Causes serious eye irritation[1].
- Respiratory Irritation: May cause respiratory irritation[1].
- Aquatic Toxicity: Some similar brominated organic compounds are classified as toxic to aquatic life with long-lasting effects[2].

The presence of the carbon-bromine bond is the single most critical factor for its disposal classification. This places it squarely in the category of halogenated organic waste. This classification is crucial because co-mingling halogenated and non-halogenated waste streams can significantly increase disposal costs and complexity[3][4]. The combustion of brominated compounds requires specialized incinerators with flue gas scrubbers to neutralize the resulting hydrobromic acid (HBr)[5].

Summary of Key Safety & Disposal Information

© 2026 BenchChem. All rights reserved.

Parameter	Specification	Rationale & Source
Waste Category	Halogenated Organic Waste	Contains a carbon-bromine bond. Must be segregated from non-halogenated waste.[3][6]
GHS Hazard Codes	H302, H315, H319, H335	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[1]
Primary PPE	Nitrile or Viton Gloves, Chemical Splash Goggles, Lab Coat	To prevent skin and eye contact with the irritant chemical.[7][8]
Disposal Container	Polyethylene or Glass Carboy (clearly labeled)	Metal containers are not recommended due to the potential for corrosion from acid formation.[7]
Incompatible Materials	Strong Oxidizing Agents, Strong Bases, Acids, Metals	To prevent dangerous chemical reactions in the waste container.[7][9]
Disposal Method	Licensed Hazardous Waste Incineration	Prohibited from drain or evaporative disposal.[6][7]

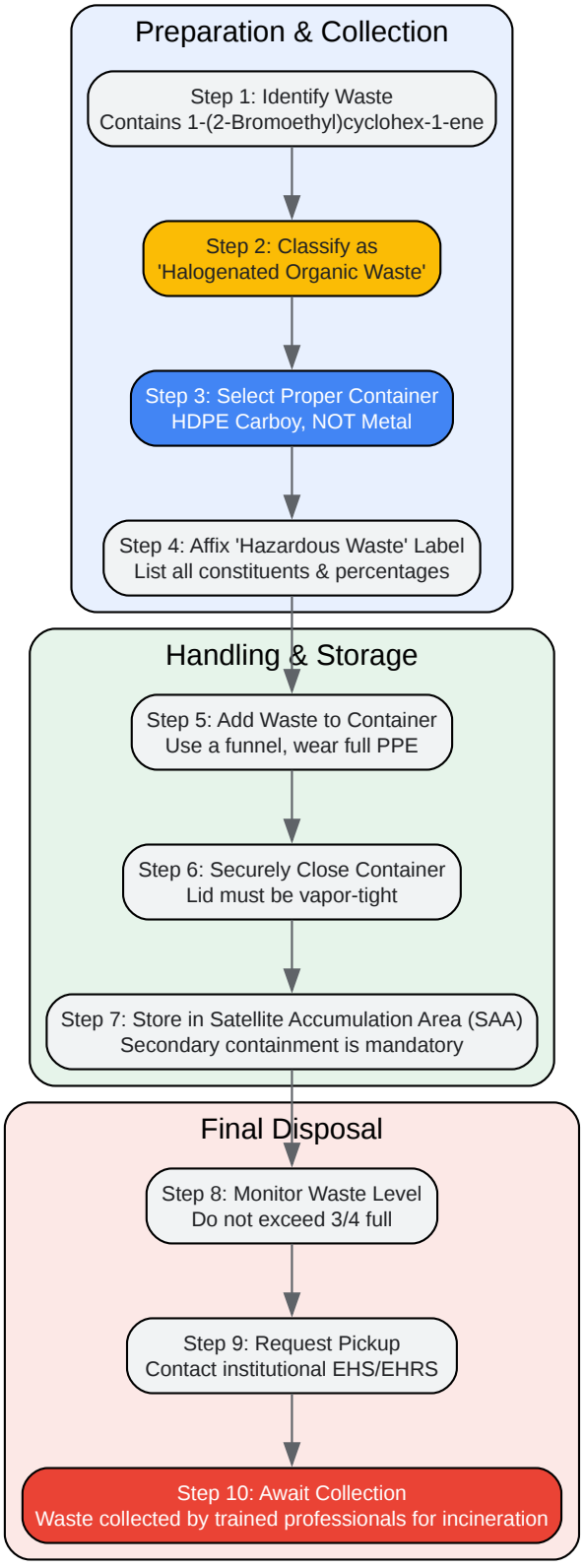
The Disposal Workflow: A Step-by-Step Protocol

The following protocol provides a systematic approach to safely collect and dispose of waste containing **1-(2-Bromoethyl)cyclohex-1-ene**. This workflow is designed to be a self-validating system, minimizing risk at each stage.

Diagram: Disposal Decision Workflow

The following diagram illustrates the logical steps from waste generation to its final, safe disposal.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1-(2-Bromoethyl)cyclohex-1-ene | C8H13Br | CID 11106122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(Bromomethyl)cyclohexene | C7H11Br | CID 3015932 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. campusoperations.temple.edu [campusoperations.temple.edu]
- 4. 7.2 Organic Solvents [ehs.cornell.edu]
- 5. Incident Waste Decision Support Tool (I-WASTE DST) | US EPA [iwaste.epa.gov]
- 6. bucknell.edu [bucknell.edu]
- 7. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Comprehensive Guide to the Proper Disposal of 1-(2-Bromoethyl)cyclohex-1-ene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278963/docs#comprehensive-guide-to-the-proper-disposal-of-1-2-bromoethyl-cyclohex-1-ene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.